

# Introduction to HAB-based MOFs

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## Compound Focus: 1,2,3,4,5,6-Benzenehexamine

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Hexaaminobenzene (HAB) is an organic linker used to construct a class of **two-dimensional (2D) Electrically Conductive Metal-Organic Frameworks (EC-MOFs)** [1] [2]. Unlike many traditional MOFs that act as insulators, HAB-based MOFs feature **intrinsic electrical conductivity**, which significantly expands their utility into electronic applications [2]. The conductivity arises from extended conjugation and charge delocalization pathways created when the HAB linker coordinates with metal ions [2]. These materials are characterized by their **high surface area, tunable pore environments, and the ability to be postsynthetically modified**, making them highly attractive for advanced applications in energy storage, electrocatalysis, and sensing [1].

## Material Properties & Performance Data

HAB-based MOFs demonstrate exceptional performance metrics, particularly in **electrical conductivity and surface area**, which are critical for their functionality.

**Table 1: Key Performance Metrics of HAB-based MOFs**

Material	Electrical Conductivity	Surface Area (BET)	Key Application	Reference
Ni-HAB MOF	40 S cm <sup>-1</sup>	Information Missing	Supercapacitor Electrode	[2]

Material	Electrical Conductivity	Surface Area (BET)	Key Application	Reference
Cu-HAB MOF	Information Missing	Information Missing	Supercapacitor Electrode	[2]
Co-HAB MOF	Information Missing	Information Missing	Electrocatalysis (OER/NO Reduction)	[3]
Rh-HAB MOF	Information Missing	Information Missing	Electrocatalysis (NO Reduction)	[3]
Cu-HHTC MOF	$3.02 \times 10^{-3} \text{ S cm}^{-1}$	$1196 \text{ m}^2 \text{ g}^{-1}$	Conductive Framework Host	[1]

#### Notes on Properties:

- **High Surface Area:** The surface area of  $1196 \text{ m}^2/\text{g}$  reported for a related 2D EC-MOF is considered unprecedentedly high for this material class [1].
- **Supercapacitor Performance:** Ni-HAB and Cu-HAB MOFs used as supercapacitor electrodes demonstrated high gravimetric capacitance ( $420 \text{ F g}^{-1}$  and  $215 \text{ F g}^{-1}$ , respectively) and excellent cycling stability (90% capacitance retention after 12,000 cycles) [2].
- **Electrocatalytic Activity:** Co-HAB MOF was identified as a superior catalyst for electrochemical NO reduction to  $\text{NH}_3$ , with a low limiting potential of  $-0.26 \text{ V}$  [3].

## Experimental Protocols

### Protocol 1: Hydrothermal Synthesis of M-HAB MOFs

This protocol outlines the synthesis of M-HAB (M = Ni, Cu, Co) MOFs based on published conductive MOF syntheses [2].

#### Reagents:

- Metal salt (e.g.,  $\text{Ni}(\text{OAc})_2$ ,  $\text{Cu}(\text{OAc})_2$ , or  $\text{Co}(\text{OAc})_2$ )
- Hexaaminobenzene (HAB) linker
- Aqueous ammonia ( $\text{NH}_4\text{OH}$ )

- Deionized Water

#### Procedure:

- **Dissolution:** In a sealed vial, dissolve the HAB organic linker (e.g., 0.1 mmol) in a mixture of deionized water (10 mL). In a separate container, dissolve the metal salt (e.g., 0.15 mmol) in deionized water (5 mL).
- **Mixing:** Slowly add the metal salt solution to the HAB linker solution under constant stirring.
- **Basification:** Add aqueous ammonia dropwise to the mixture until a clear solution is obtained, indicating deprotonation of the linker and complex formation.
- **Reaction:** Transfer the solution to a Teflon-lined autoclave and heat at 85-100°C for 12-24 hours.
- **Work-up:** Allow the system to cool naturally to room temperature. Collect the resulting crystalline precipitate by filtration.
- **Purification:** Wash the solid product sequentially with deionized water and methanol (3 x 10 mL each) to remove unreacted species.
- **Drying:** Activate the MOF by drying under dynamic vacuum at 120-150°C for 12 hours.

## Protocol 2: Electrochemical Characterization for Supercapacitors

This procedure details how to evaluate the performance of synthesized HAB-MOFs as supercapacitor electrodes [2].

#### Electrode Fabrication:

- **Slurry Preparation:** Mix active material (HAB-MOF), conductive carbon (e.g., carbon black), and binder (e.g., PVDF) in a mass ratio of 80:10:10 using a solvent like N-Methyl-2-pyrrolidone (NMP) to form a homogeneous slurry.
- **Coating:** Apply the slurry onto a current collector (e.g., nickel foam or carbon paper).
- **Drying:** Dry the coated electrode in an oven at 80°C for 12 hours, then press under high pressure to ensure good adhesion.

#### Electrochemical Measurements (3-Electrode Setup):

- **Setup:** Use the prepared MOF electrode as the working electrode, a platinum plate as the counter electrode, and a standard reference electrode (e.g., Ag/AgCl). Use an aqueous electrolyte such as 1 M KOH or H<sub>2</sub>SO<sub>4</sub>.
- **Cyclic Voltammetry (CV):** Record CV curves at various scan rates (e.g., 5-100 mV/s) within a suitable potential window to study electrochemical behavior.
- **Galvanostatic Charge-Discharge (GCD):** Perform GCD tests at different current densities to calculate specific capacitance using the formula:  $C = (I \times \Delta t) / (m \times \Delta V)$ , where

( $I$ ) is current, ( $\Delta t$ ) is discharge time, ( $m$ ) is active mass, and ( $\Delta V$ ) is potential window.

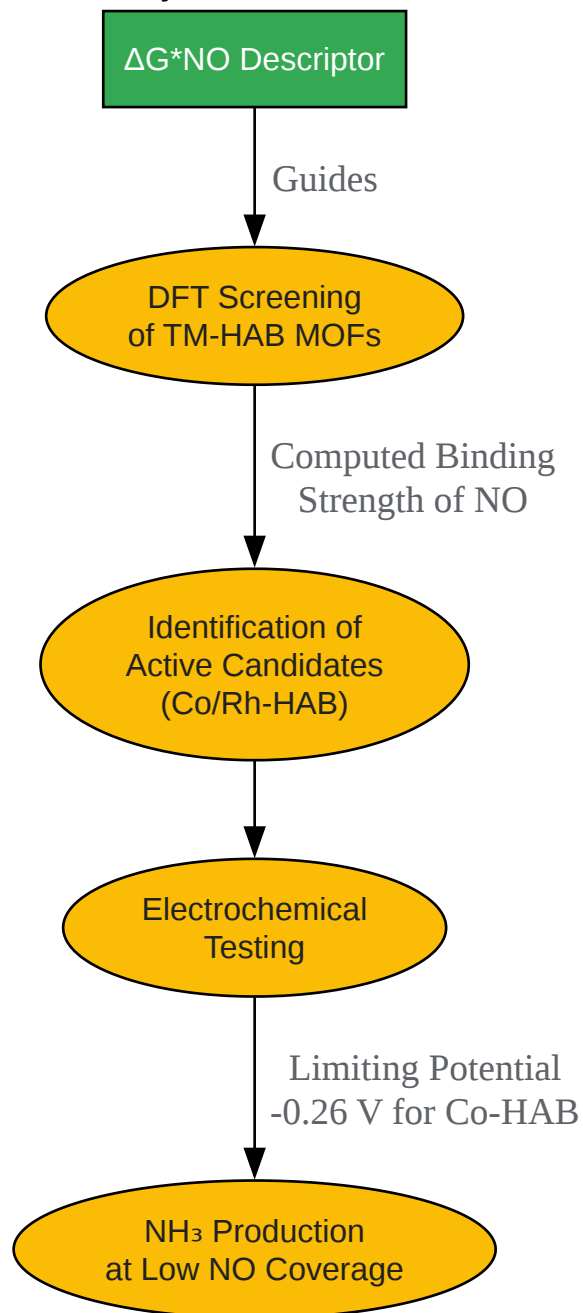
- **Stability Testing:** Cycle the electrode for thousands of cycles (e.g., 10,000) at a high current density to assess long-term stability.

## Application in Electrocatalytic NO Reduction

HAB-based MOFs show promise for electrochemical ammonia synthesis via nitric oxide (NO) reduction, an important industrial process [3].

### Workflow Overview:

## Electrocatalytic NO Reduction Workflow



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**Procedure Details:**

- **Computational Screening:** Use Density Functional Theory (DFT) calculations to screen various transition metal (TM) HAB-MOFs (e.g., Ti, V, Cr, Mn, Fe, Co, Ni, Cu, Mo, Ru, Rh, Pd). The adsorption Gibbs free energy change of NO ( $\Delta G_{NO}$ ) serves as a primary descriptor for catalytic activity [3].

- **Candidate Identification:** Identify promising candidates like Co-HAB and Rh-HAB based on their optimal binding strength with NO molecules [3].
- **Experimental Validation:** Fabricate an electrode from the active MOF (e.g., Co-HAB) and test its ENOR performance in an electrochemical cell. Key metrics include the limiting potential for ammonia (NH<sub>3</sub>) production and Faradaic efficiency. Co-HAB has shown a low limiting potential of -0.26 V for NH<sub>3</sub> production at low NO coverage [3].

## Functionalization & Safety Notes

### Postsynthetic Modification:

- The alkyne functionality within the HAB-based framework can be leveraged for postsynthetic modification, such as hosting heterometal ions (e.g., Ni<sup>2+</sup>, Co<sup>2+</sup>), to impart additional functionality and tailor the material's properties [1].

### Safety Considerations:

- **General Laboratory Safety:** Standard laboratory safety practices should be followed. This includes wearing appropriate Personal Protective Equipment (PPE) such as lab coats, safety glasses, and gloves.
- **Chemical Handling:** The synthesis involves metal salts and organic linkers, which may be hazardous. Consult their Safety Data Sheets (SDS) for specific handling, storage, and disposal instructions.
- **Hydrothermal Synthesis:** Exercise caution when using autoclaves and operating at elevated temperatures and pressures. Ensure equipment is rated for the intended use and follow manufacturer guidelines.
- **Electrochemical Systems:** Be aware of potential risks associated with electrolytes and applied electrical potentials.

## Conclusion and Perspectives

HAB-based MOFs represent a significant advancement in the field of electrically conductive frameworks. Their **exceptional surface area, remarkable conductivity, and structural tunability** make them outstanding candidates for applications in energy storage and electrocatalysis [1] [2]. Future development should focus on optimizing particle size and morphology, exploring new postsynthetic modification routes to introduce advanced functionalities, and scaling up synthesis for commercial applications.

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## References

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